

# Reactive Green 19: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Reactive Green 19*

Cat. No.: *B12281969*

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An In-depth Overview of the Chemical Properties, Biological Activity, and Research Applications of a Versatile Triazine Dye

## Introduction


**Reactive Green 19** is a synthetic anionic dye belonging to the dichlorotriazine class of reactive dyes.<sup>[1]</sup> Historically utilized in the textile industry for its ability to form covalent bonds with cellulosic fibers, its unique chemical structure and reactive properties have garnered interest in various scientific research and development domains. This technical guide provides a comprehensive overview of the chemical structure, molecular weight, known biological activities, and potential applications of **Reactive Green 19** for researchers, scientists, and drug development professionals.

## Chemical Structure and Physicochemical Properties

**Reactive Green 19** is a complex polyaromatic molecule characterized by multiple sulfonate groups, which confer water solubility, and two reactive dichlorotriazine moieties. These triazine rings are the key to its reactivity, allowing for nucleophilic substitution reactions with hydroxyl, amino, and thiol groups present in biomolecules.

Chemical and Physical Data of **Reactive Green 19**

Property	Value	Reference
IUPAC Name	hexasodium;(6E)-4-amino-3- [[4-[[4-chloro-6-(3- sulfonatoanilino)-1,3,5-triazin- 2-yl]amino]-2- sulfonatophenyl]diazenyl]-6- [[4-[[4-chloro-6-(3- sulfonatoanilino)-1,3,5-triazin- 2-yl]amino]-2- sulfonatophenyl]hydrazinyliden e]-5-oxonaphthalene-2,7- disulfonate	[2]
Molecular Formula	C40H23Cl2N15Na6O19S6	[1]
Molecular Weight	1418.94 g/mol	[1]
CAS Number	61931-49-5	[1]
Appearance	Blue-green powder	[1]
Solubility	120 g/L in water at 20°C	[1]
Hydrogen Bond Donor Count	6	[3]
Hydrogen Bond Acceptor Count	34	[3]
Rotatable Bond Count	12	[3]
Topological Polar Surface Area	611 Å²	[3]

 alt text

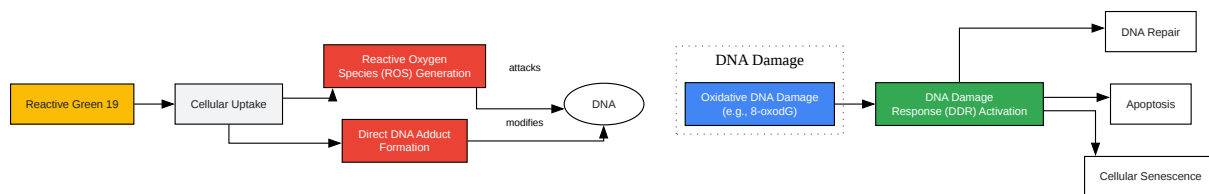
## Biological Activity and Toxicological Profile

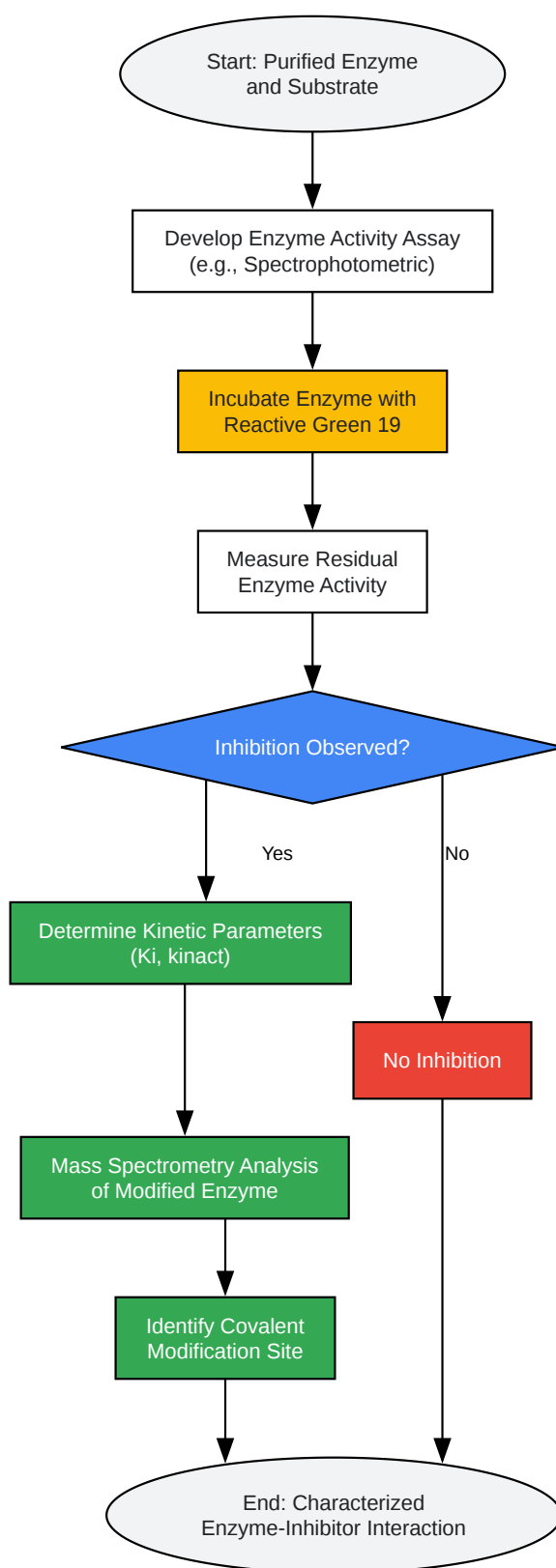
The biological activity of **Reactive Green 19** is primarily linked to its reactive nature and its ability to interact with biological macromolecules.

## Cytotoxicity and Genotoxicity

Studies have shown that **Reactive Green 19** exhibits cytotoxic effects. In vitro experiments using human cell lines have demonstrated concentration-dependent cytotoxicity in both immortalized human keratinocyte (HaCaT) and hepatic (HepaRG) cell lines.<sup>[4]</sup> The molecular weight of reactive dyes may be a contributing factor to their cytotoxic potential.<sup>[4]</sup>

Of significant interest to researchers is the genotoxic potential of **Reactive Green 19**. It has been reported to cause DNA damage in human skin models.<sup>[5]</sup> The mechanism of DNA damage by reactive species can involve the direct oxidation of DNA bases, particularly guanine, which has the lowest oxidation potential.<sup>[5]</sup> This can lead to the formation of lesions such as 8-oxo-7,8-dihydro-2'-deoxyguanosine (8-oxodG), a promutagenic lesion.<sup>[6]</sup> The presence of reactive electrophilic groups in the dye molecule could also lead to the formation of DNA adducts, further contributing to its genotoxicity.





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